

Technical Guide: O-(4-Methoxybenzyl)hydroxylamine Hydrochloride for Researchers

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Compound of Interest

Compound Name:	O-(4-Methoxybenzyl)hydroxylamine hydrochloride
CAS No.:	876-33-5
Cat. No.:	B1266155

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This technical guide provides an in-depth overview of the physical properties, experimental protocols, and a key application of **O-(4-Methoxybenzyl)hydroxylamine hydrochloride**, a vital reagent for researchers, scientists, and professionals in drug development. This document is intended to serve as a comprehensive resource, offering detailed data and procedural insights.

Core Physical and Chemical Properties

O-(4-Methoxybenzyl)hydroxylamine hydrochloride is a white to off-white solid organic compound. It is widely utilized in organic synthesis as a protecting group for aldehydes and ketones and as a key intermediate in the development of pharmacologically active molecules.

Quantitative Physical Properties

Property	Value	Source(s)
Chemical Formula	C ₈ H ₁₂ ClNO ₂	[1][2]
Molecular Weight	189.64 g/mol	[1][3]
Melting Point	209-211 °C	[1]
Boiling Point	286.5 °C at 760 mmHg	[1]
Appearance	Solid	[1]
Solubility	Soluble in water and alcohol	[4]
Purity	Typically ≥97%	[1]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of **O-(4-Methoxybenzyl)hydroxylamine hydrochloride**.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of finely powdered **O-(4-Methoxybenzyl)hydroxylamine hydrochloride** is placed on a clean, dry surface. The open end of a capillary tube is tapped into the powder to collect a small sample. The tube is then

inverted and gently tapped to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.

- **Measurement:** The capillary tube is inserted into the heating block of the melting point apparatus. The temperature is increased rapidly to about 15-20 °C below the expected melting point (209-211 °C).
- **Observation:** The heating rate is then reduced to 1-2 °C per minute to allow for accurate observation. The temperature at which the first liquid droplet appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure sample, this range should be narrow.

Solubility Determination (Qualitative)

This protocol provides a general method for assessing the solubility of **O-(4-Methoxybenzyl)hydroxylamine hydrochloride** in various solvents.

Apparatus:

- Test tubes and rack
- Spatula
- Vortex mixer (optional)
- Selection of solvents (e.g., water, ethanol, methanol)

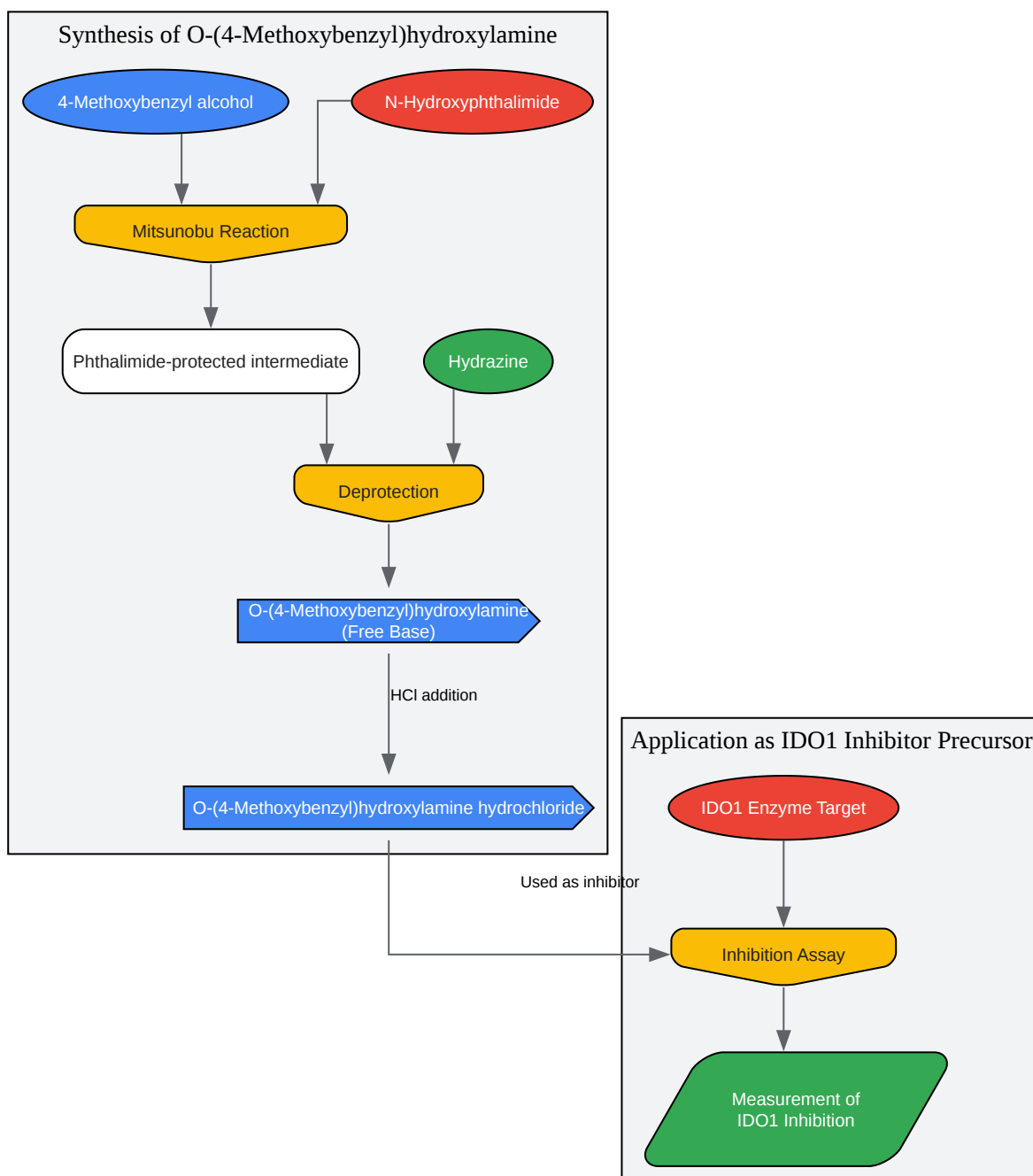
Procedure:

- **Sample Addition:** Approximately 10-20 mg of **O-(4-Methoxybenzyl)hydroxylamine hydrochloride** is placed into a clean, dry test tube.
- **Solvent Addition:** About 1 mL of the chosen solvent is added to the test tube.
- **Mixing:** The mixture is agitated vigorously for 30-60 seconds using a vortex mixer or by flicking the test tube.

- Observation: The sample is observed to determine if it has completely dissolved. If the solid dissolves completely, it is deemed "soluble." If some solid remains, it is "partially soluble," and if no significant amount of solid dissolves, it is "insoluble." The process can be repeated with gentle heating to observe any change in solubility, which should be noted.

Application in Drug Discovery: Synthesis of an IDO1 Inhibitor

O-(4-Methoxybenzyl)hydroxylamine hydrochloride is a precursor in the synthesis of O-alkylhydroxylamines, which have been identified as potent inhibitors of the enzyme Indoleamine 2,3-dioxygenase-1 (IDO1). IDO1 is a key target in cancer immunotherapy. The following workflow illustrates the synthesis of O-(4-Methoxybenzyl)hydroxylamine from its corresponding alcohol and its subsequent conceptual use.



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Caption: Synthetic pathway and application workflow of O-(4-Methoxybenzyl)hydroxylamine HCl.

The diagram above illustrates the two-step synthesis of O-(4-Methoxybenzyl)hydroxylamine from 4-methoxybenzyl alcohol via a Mitsunobu reaction followed by deprotection. The resulting free base is then converted to its hydrochloride salt for improved stability and handling. This compound can then be utilized in biological assays to test its efficacy as an inhibitor of the IDO1 enzyme, a critical process in the development of new cancer therapies.[5]

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